

# Cinnatriacetin B antibacterial spectrum compared to other natural acetogenins

Author: Smolecule Technical Support Team. Date: February 2026

**Compound Focus: Cinnatriacetin B**

Cat. No.: S644052

Get Quote

## Antibacterial Profile of *Annona muricata* Acetogenins

Acetogenins are polyketide-derived natural products predominantly found in the Annonaceae family, characterized by long aliphatic chains with oxygenated functional groups and a terminal unsaturated  $\gamma$ -lactone ring [1] [2]. They are potent inhibitors of NADH ubiquinone oxidoreductase (mitochondrial complex I), disrupting energy production in microbial cells [3] [2].

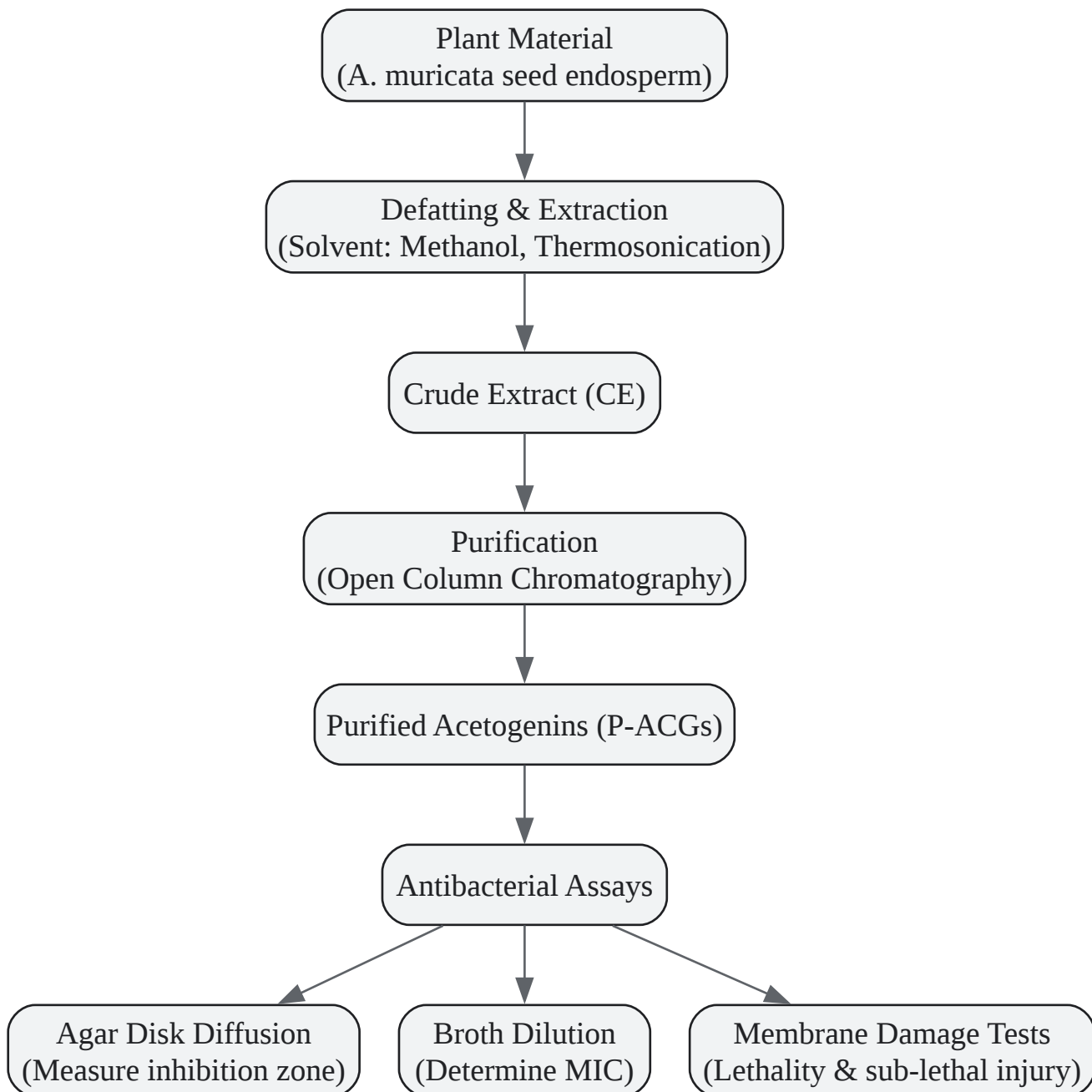
The table below summarizes quantitative antibacterial data for crude extracts and purified acetogenins (P-ACGs) from *Annona muricata* seeds:

Bacterial Strain	Type	Inhibition Zone (mm) at various concentrations	Minimum Inhibitory Concentration (MIC)	Reference
<b>Enterococcus faecalis</b>	Gram-positive	11–15.67 mm	0.009–0.156 $\mu\text{g/mL}$ (P-ACGs)	[3]
<b>Listeria monocytogenes</b>	Gram-positive	12–18 mm	0.019–0.312 $\mu\text{g/mL}$ (P-ACGs)	[3]
<b>Salmonella paratyphi</b>	Gram-negative	11–15.67 mm	0.009–0.312 $\mu\text{g/mL}$ (P-ACGs)	[3]

Bacterial Strain	Type	Inhibition Zone (mm) at various concentrations	Minimum Inhibitory Concentration (MIC)	Reference
<b>Aeromonas hydrophila</b>	Gram-negative	10.33–11.67 mm	0.019–12.50 µg/mL (P-ACGs)	[3]
<b>Bulkholderia cenocepacia</b>	Gram-negative	11–12 mm	0.019–12.50 µg/mL (P-ACGs)	[3]
<b>Staphylococcus aureus</b>	Gram-positive	Not specified	39 µg/mL (Leaf extract)	[3]
<b>Pseudomonas aeruginosa</b>	Gram-negative	Not specified	625 µg/mL (Leaf extract)	[3]

## Detailed Experimental Methodology

The following workflow and description detail the key experimental protocols used to generate the data above [3].



[Click to download full resolution via product page](#)

## 1. Obtaining Crude Extract and Purified Acetogenins

- **Source Material:** Defatted endosperm of *A. muricata* seeds.
- **Extraction:** CE was obtained using methanol assisted by thermosonication (50°C, 50 min).
- **Purification:** P-ACGs were obtained from the CE using open column chromatography. The P-ACGs were a mixture of compounds including annonacin, bullatacin, squamocin, and others [3].

## 2. Antibacterial Assays

- **Agar Disk Diffusion:** Used to evaluate the initial antibacterial effect by measuring the zone of inhibition (in mm) around disks impregnated with samples (concentration range: 12.5–4000 µg/mL) [3].
- **Minimum Inhibitory Concentration (MIC):** Determined using a broth dilution method to find the lowest concentration that prevents visible bacterial growth [3].
- **Membrane Damage Potential:** The number of viable cells was counted after treatment with P-ACGs to determine logarithmic reduction and the percentage of sub-lethal injury, indicating damage to the bacterial cell membrane [3].

## Mechanisms of Action and Research Implications

The primary documented mechanism of action for acetogenins is the potent inhibition of **NADH ubiquinone oxidoreductase (mitochondrial complex I)** [3] [1] [2]. This inhibition disrupts the electron transport chain, leading to a severe reduction in ATP production, which is ultimately lethal to the microbial cell [1].

The experimental data shows that **purified acetogenins (P-ACGs) are significantly more potent than crude extracts**, with MIC values in the low µg/mL and even ng/mL range against some pathogens [3]. They also cause significant sub-lethal injury to cell membranes, compromising their integrity and contributing to bacterial death [3].

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. Acetogenin - an overview [sciencedirect.com]
2. - Wikipedia Acetogenin [en.wikipedia.org]
3. Antibacterial Activity of Crude Extract and Purified ... [mdpi.com]

To cite this document: Smolecule. [Cinnatriacetin B antibacterial spectrum compared to other natural acetogenins]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b644052#cinnatriacetin-b-antibacterial-spectrum-compared-to-other-natural-acetogenins>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)